

# Key properties and structure of the Bttes molecule

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An In-depth Technical Guide to the **Bttes** Molecule for Researchers and Drug Development Professionals

# **Executive Summary**

The **Bttes** molecule is a next-generation, water-soluble ligand critically employed to enhance the efficiency and biocompatibility of the Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) reaction, a cornerstone of "click chemistry." Its superior performance characteristics, including accelerated reaction rates and reduced cytotoxicity compared to earlier generation ligands, position **Bttes** as an invaluable tool in bioconjugation, drug development, and various chemical biology experiments. This guide provides a comprehensive overview of the **Bttes** molecule, including its core properties, structure, and detailed protocols for its application.

## **Core Properties and Structure of Bttes**

Bttes, chemically known as 3-(4-((bis((1-(tert-butyl)-1H-1,2,3-triazol-4-yl)methyl)amino)methyl)-1H-1,2,3-triazol-1-yl)propane-1-sulfonic acid, is distinguished by its strategic combination of bulky tert-butyl groups and a hydrophilic sulfonic acid moiety.[1][2] This unique structure provides an optimal balance of reactivity and aqueous solubility.[1] The tert-butyl groups are thought to prevent the formation of unreactive copper acetylide polymers, thereby maintaining the catalytic activity of the copper center.[1]

### **Physicochemical Properties**



The key physicochemical properties of the **Bttes** molecule are summarized in the table below, compiled from various chemical suppliers and scientific literature.

Property	Value	References
IUPAC Name	3-(4-((bis((1-(tert-butyl)-1H- 1,2,3-triazol-4- yl)methyl)amino)methyl)-1H- 1,2,3-triazol-1-yl)propane-1- sulfonic acid	[2]
Synonyms	BTTES; Copper click- chemistry ligand; Water- soluble CuAAC ligand	[2]
CAS Number	2101505-88-6	[2]
Chemical Formula	C20H34N10O3S	[2]
Molecular Weight	494.61 g/mol	
Appearance	Off-white to grey solid	
Solubility	Water, DMSO, DMF, MeOH	[3]
Storage Conditions	Short term (days to weeks): 0 - 4 °C; Long term (months to years): -20 °C	[2]

**Structural Information** 

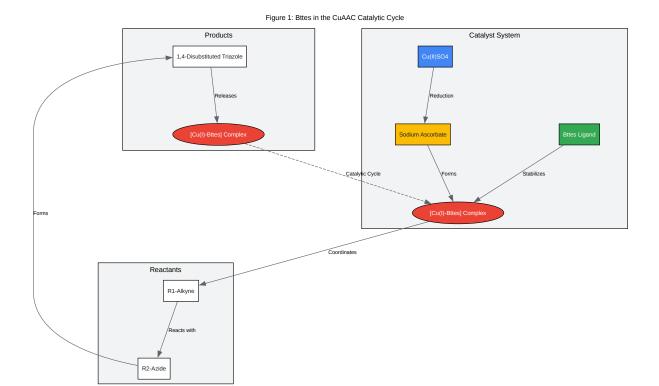
Structural Identifier	Value	References
SMILES	CC(C) (C)N1N=NC(CN(CC2=CN(C(C ) (C)C)N=N2)CC3=CN(N=N3)C CCS(=O)(O)=O)=C1	[2]
InChI Key	WMEZDVILBKIODK- UHFFFAOYSA-N	[2]



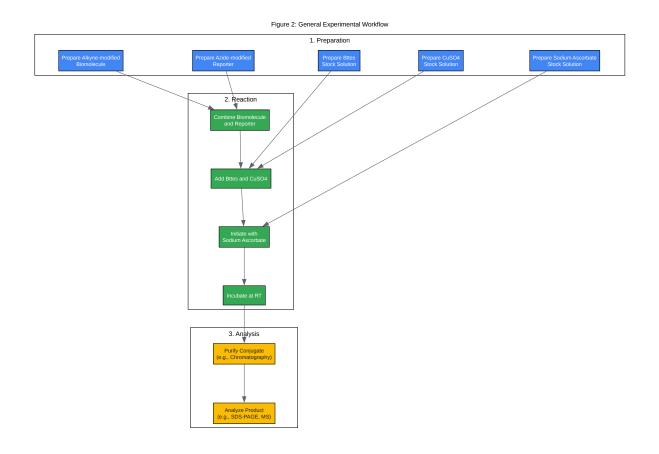
## The Role of Bttes in the CuAAC Signaling Pathway

**Bttes** is not a signaling molecule in a traditional biological sense but rather a critical component of the CuAAC catalytic cycle. It acts as a ligand to stabilize the Cu(I) oxidation state, which is essential for the cycloaddition reaction. The Cu(I) center, stabilized by **Bttes**, coordinates with both the alkyne and the azide, bringing them into proximity and lowering the activation energy for the formation of the triazole ring.









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### References

- 1. Raising the Efficacy of Bioorthogonal Click Reactions for Bioconjugation: A Comparative Study PMC [pmc.ncbi.nlm.nih.gov]
- 2. medkoo.com [medkoo.com]
- 3. BTTES, 2101505-88-6 | BroadPharm [broadpharm.com]
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